

Mifepristone: Laboratory Handling and Disposal

Technical Support Center

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Compound of Interest

Compound Name: Metapristone

Cat. No.: B024121

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the best practices for handling and disposing of Mifepristone (also known as RU-486) in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with handling Mifepristone in the lab?

A1: Mifepristone is considered a hazardous substance.^[1] The primary hazards include potential effects on fertility and harm to unborn children.^{[2][3]} It is a potent progesterone and glucocorticoid receptor antagonist.^{[1][4]} Inhalation, ingestion, or skin contact may lead to adverse health effects.^{[1][5]}

Q2: What immediate actions should be taken in case of accidental exposure to Mifepristone?

A2: In case of accidental exposure, the following first-aid measures should be taken immediately^{[2][6]}:

- Oral Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.^{[2][7]}
- Skin Contact: Wash the affected area immediately and thoroughly with soap and plenty of water for at least 15 minutes.^{[2][6]} Remove contaminated clothing.^[8]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[6\]](#)[\[8\]](#) Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[\[2\]](#)[\[6\]](#)

Q3: Can Mifepristone be handled on an open lab bench?

A3: No. Due to its hazardous nature, Mifepristone powder should be handled in a chemical fume hood (CFH).[\[2\]](#) Solutions of Mifepristone should be handled in a CFH or a Class II, B2 Biosafety Cabinet (BSC), especially if there is a risk of aerosolization.[\[2\]](#)

Q4: What are the storage requirements for Mifepristone?

A4: Mifepristone should be stored at -20°C in a tightly sealed and properly labeled container, protected from light.[\[8\]](#)[\[9\]](#) It is supplied as a crystalline solid and is stable for at least four years under these conditions.[\[9\]](#)

Q5: Is Mifepristone soluble in aqueous solutions?

A5: Mifepristone is sparingly soluble in aqueous buffers.[\[9\]](#) For maximum solubility in aqueous buffers, it is recommended to first dissolve Mifepristone in an organic solvent like dimethylformamide (DMF), ethanol, or DMSO and then dilute with the aqueous buffer of choice.[\[5\]](#)[\[9\]](#) Aqueous solutions of Mifepristone are not recommended to be stored for more than one day.[\[9\]](#)

Troubleshooting Guides

Problem: I have spilled Mifepristone powder in the lab.

Solution:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.[\[10\]](#)
- Don Appropriate PPE: Before cleaning, ensure you are wearing the correct personal protective equipment, including double gloves (nitrile), a lab coat or gown, eye protection (safety goggles or face shield), and a respirator if significant dust is generated.[\[1\]](#)[\[10\]](#)

- Contain the Spill: Cover the spill with absorbent pads to prevent further spread.[\[10\]](#)
- Clean the Spill:
 - For small spills, gently cover the powder with a damp paper towel or absorbent material to avoid generating dust.[\[1\]](#)
 - Carefully scoop the material into a labeled, sealed hazardous waste container.[\[6\]](#)
 - Clean the spill area with a detergent solution, followed by a rinse with water.[\[11\]](#) Some protocols recommend a decontamination step with a 10% bleach solution followed by a neutralizing agent like sodium thiosulfate.[\[10\]](#)[\[12\]](#)
- Dispose of Waste: All contaminated materials, including PPE, must be disposed of as hazardous chemical waste.[\[2\]](#)[\[6\]](#)

Problem: My experimental results are inconsistent when using Mifepristone.

Solution:

- Check Solution Stability: Aqueous solutions of Mifepristone are not stable for long periods.[\[9\]](#) Prepare fresh solutions for each experiment. If using a stock solution in an organic solvent, ensure it has been stored correctly at -20°C.[\[13\]](#)
- Verify Solubility: Incomplete dissolution of Mifepristone can lead to inaccurate concentrations. Ensure the compound is fully dissolved in the chosen solvent before preparing working solutions.[\[9\]](#)
- Review Experimental Conditions: Mifepristone is sensitive to light.[\[8\]](#) Protect solutions from light during preparation and experiments.
- Assess Purity: The purity of the Mifepristone used can affect results. Ensure you are using a high-purity grade suitable for your application.[\[9\]](#)

Data Presentation

Table 1: Personal Protective Equipment (PPE) for Handling Mifepristone

PPE Item	Specification	Rationale
Gloves	Double-gloved with nitrile or latex gloves.[1]	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles.[5][6]	To protect eyes from dust and splashes.
Lab Coat/Gown	A disposable lab coat or coverall of low permeability is recommended for larger quantities.[1]	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N100) should be used if engineering controls are not available or if there is a risk of generating dust.[2][6]	To prevent inhalation of hazardous powder.
Footwear	Closed-toe shoes.[2]	To protect feet from spills.

Table 2: Solubility of Mifepristone in Common Laboratory Solvents

Solvent	Approximate Solubility	Reference
Ethanol	~20 mg/mL	[5][9]
DMSO	~40 mg/mL	[5]
Dimethylformamide (DMF)	~30 mg/mL	[9]
Aqueous Buffer (e.g., PBS pH 7.2)	Sparingly soluble (~0.2 mg/mL after initial dissolution in DMF)	[9]

Experimental Protocols

Protocol 1: Decontamination of Surfaces after Mifepristone Use

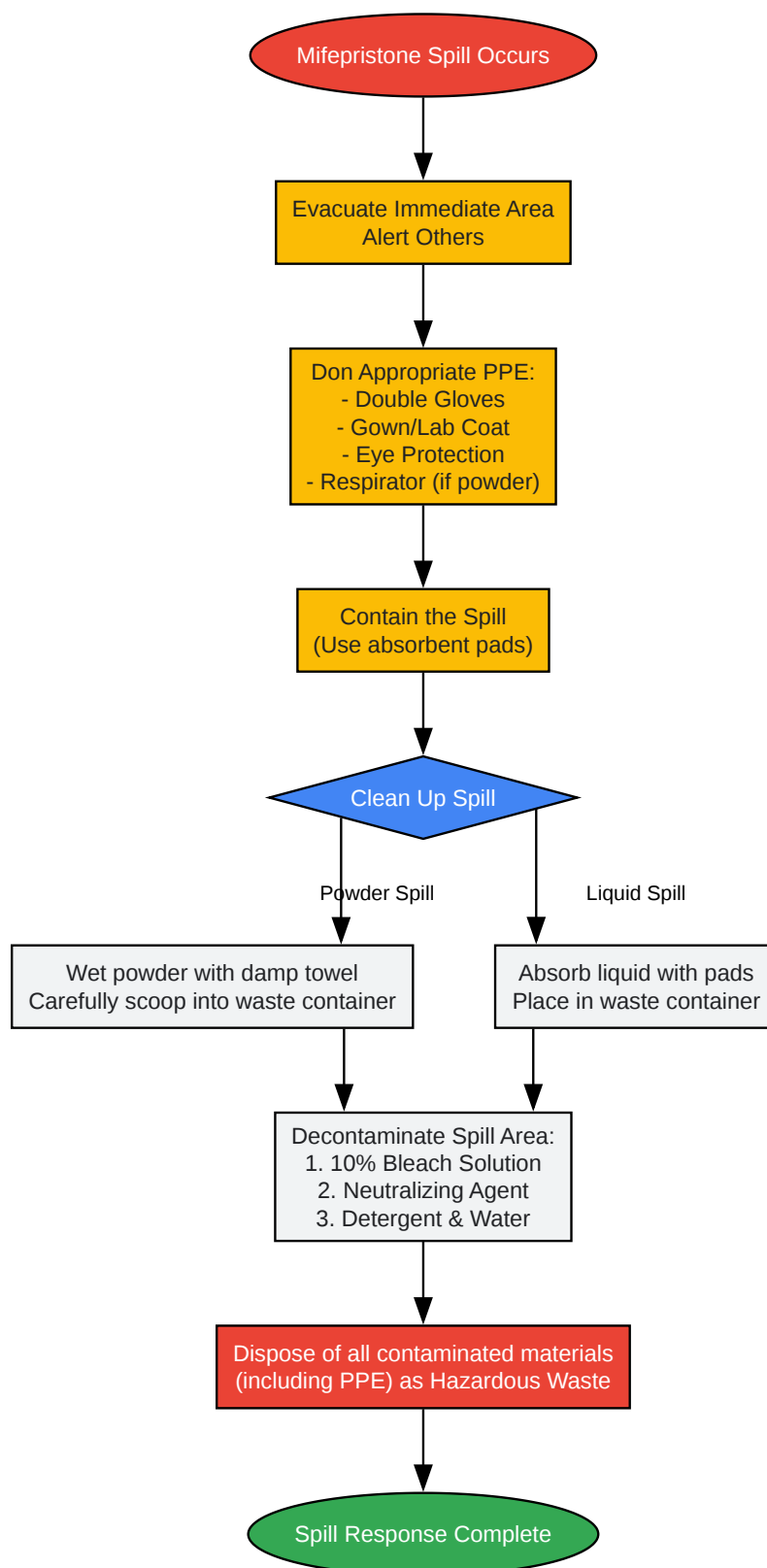
- Preparation: Prepare a decontamination solution (e.g., 10% bleach) and a neutralizing solution (e.g., 1% sodium thiosulfate).[10] Also, have a detergent solution and water ready for the final cleaning steps.[11]
- Initial Cleaning: Wearing appropriate PPE, wipe down all surfaces that may have come into contact with Mifepristone with absorbent pads soaked in the decontamination solution.
- Contact Time: Allow the decontamination solution to remain on the surface for the recommended contact time (e.g., 10-15 minutes).
- Neutralization: Apply the neutralizing solution to the surfaces to inactivate the decontamination agent.[12]
- Final Cleaning: Wash the surfaces thoroughly with a detergent solution, followed by a final rinse with water to remove any residues.[11]
- Drying: Allow the surfaces to air dry completely or wipe them dry with clean paper towels.
- Waste Disposal: Dispose of all used cleaning materials as hazardous waste.[10]

Protocol 2: Disposal of Mifepristone Waste

- Segregation: All waste contaminated with Mifepristone, including unused product, empty containers, contaminated PPE, and cleaning materials, must be segregated from regular laboratory waste.[2][10]
- Containerization: Collect all Mifepristone waste in a designated, leak-proof, and clearly labeled hazardous waste container.[1][6] The label should include "Hazardous Waste" and identify the contents.
- Disposal Procedure:
 - Empty containers and unused Mifepristone must be disposed of as hazardous waste.[2]
 - Animal bedding from animals treated with Mifepristone should be disposed of as hazardous material for 10 days after the last treatment.[2]

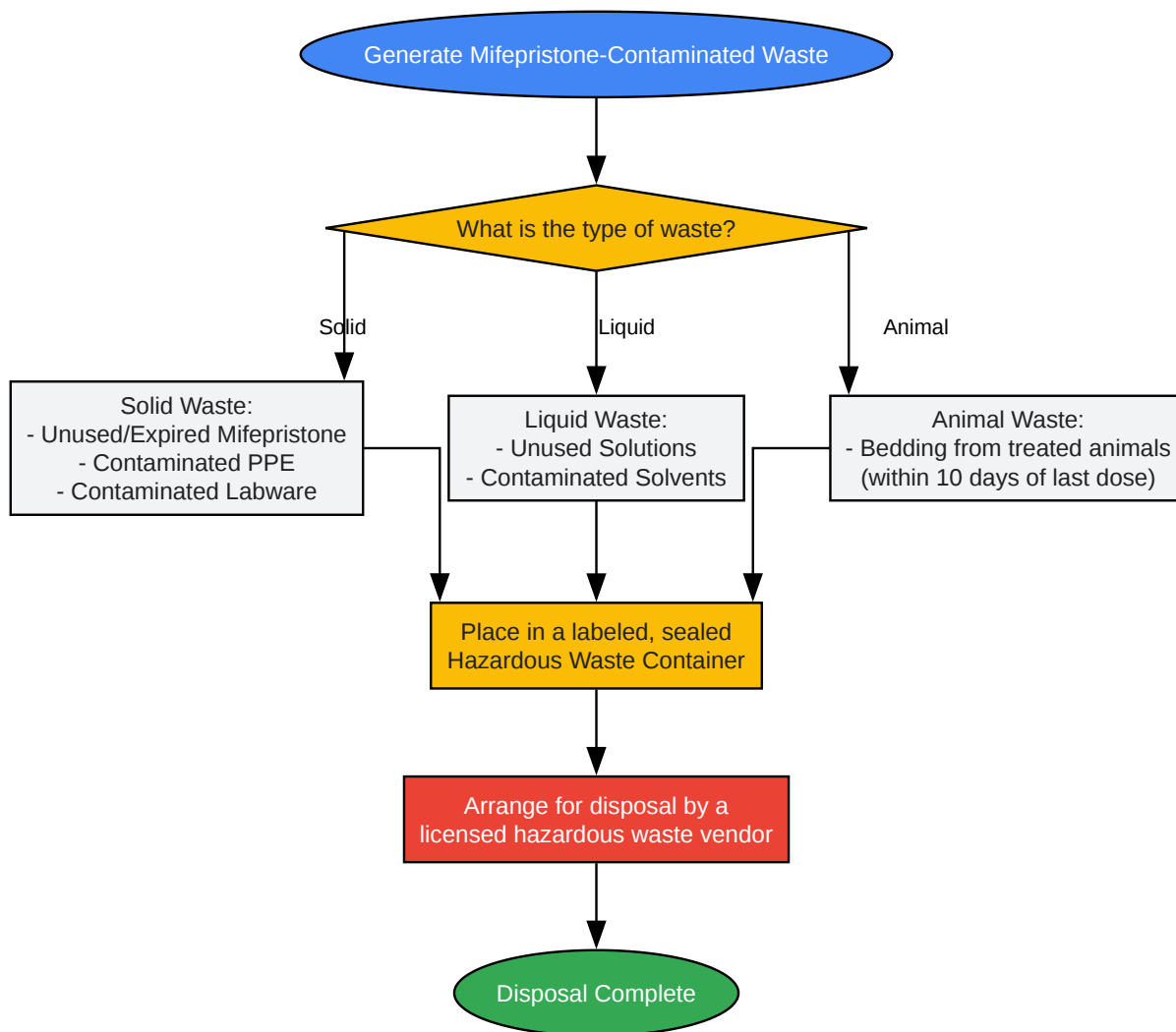
- Regulatory Compliance: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[6\]](#)[\[14\]](#) This typically involves arranging for pickup and disposal by a licensed hazardous waste management company.

Visualizations



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Caption: Workflow for responding to a Mifepristone spill in the laboratory.



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Caption: Decision tree for the proper disposal of Mifepristone-contaminated waste.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. ncifrederick.cancer.gov [ncifrederick.cancer.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Mifepristone | C₂₉H₃₅NO₂ | CID 55245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. tribioscience.com [tribioscience.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- 11. nhsborders.scot.nhs.uk [nhsborders.scot.nhs.uk]
- 12. ph.health.mil [ph.health.mil]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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